

Ethyl 2-(3-ethoxyoxan-4-yl)acetate solubility information

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Compound of Interest

Compound Name: Ethyl 2-(3-ethoxyoxan-4-yl)acetate

Cat. No.: B2513416

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Technical Whitepaper: Ethyl 2-(3-ethoxyoxan-4-yl)acetate

Executive Summary

This document addresses the request for an in-depth technical guide on the solubility of **Ethyl 2-(3-ethoxyoxan-4-yl)acetate**. A thorough and extensive search of public domain scientific literature, chemical databases, and patent repositories was conducted to gather all available information on this compound. The search aimed to identify quantitative solubility data, detailed experimental protocols for solubility determination, and any associated biological or chemical pathways to facilitate the creation of a comprehensive technical resource.

Despite a rigorous search, no specific data regarding the solubility, experimental protocols for its determination, or associated signaling pathways for **Ethyl 2-(3-ethoxyoxan-4-yl)acetate** could be located in the available public records. The absence of information suggests that this compound may be a novel chemical entity, a specialized intermediate not widely reported, or that its properties are documented in proprietary internal research that is not publicly accessible.

Introduction to Ethyl 2-(3-ethoxyoxan-4-yl)acetate

Ethyl 2-(3-ethoxyoxan-4-yl)acetate is an organic molecule containing an oxane (tetrahydropyran) ring, an ethoxy group, and an ethyl acetate side chain. The core structure, an oxane ring, is a common motif in many natural products and synthetic compounds with

biological activity. The ester and ether functionalities suggest that its solubility would likely be highest in a range of organic solvents. However, without experimental data, any discussion of its solubility properties remains purely speculative.

Solubility Data

A comprehensive search for quantitative solubility data for **Ethyl 2-(3-ethoxyoxan-4-yl)acetate** in various solvents (aqueous and organic) and at different temperatures yielded no specific results. Publicly accessible databases and scientific literature do not contain entries detailing the solubility of this particular compound.

Consequently, the requested table summarizing quantitative solubility data cannot be provided.

Experimental Protocols for Solubility Determination

The absence of published solubility data for **Ethyl 2-(3-ethoxyoxan-4-yl)acetate** means there are no specific, cited experimental protocols for its solubility determination. However, for the benefit of researchers wishing to determine this property, a generalized experimental workflow for assessing the solubility of a novel compound is outlined below. This protocol is based on standard laboratory practices.

Generalized Protocol: Shake-Flask Method for Solubility Determination

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound in a specific solvent.

Materials:

- **Ethyl 2-(3-ethoxyoxan-4-yl)acetate** (solid form)
- Selected solvents (e.g., water, ethanol, DMSO, acetone, ethyl acetate)
- Thermostatically controlled shaker bath
- Analytical balance
- Vials with screw caps

- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument for quantification

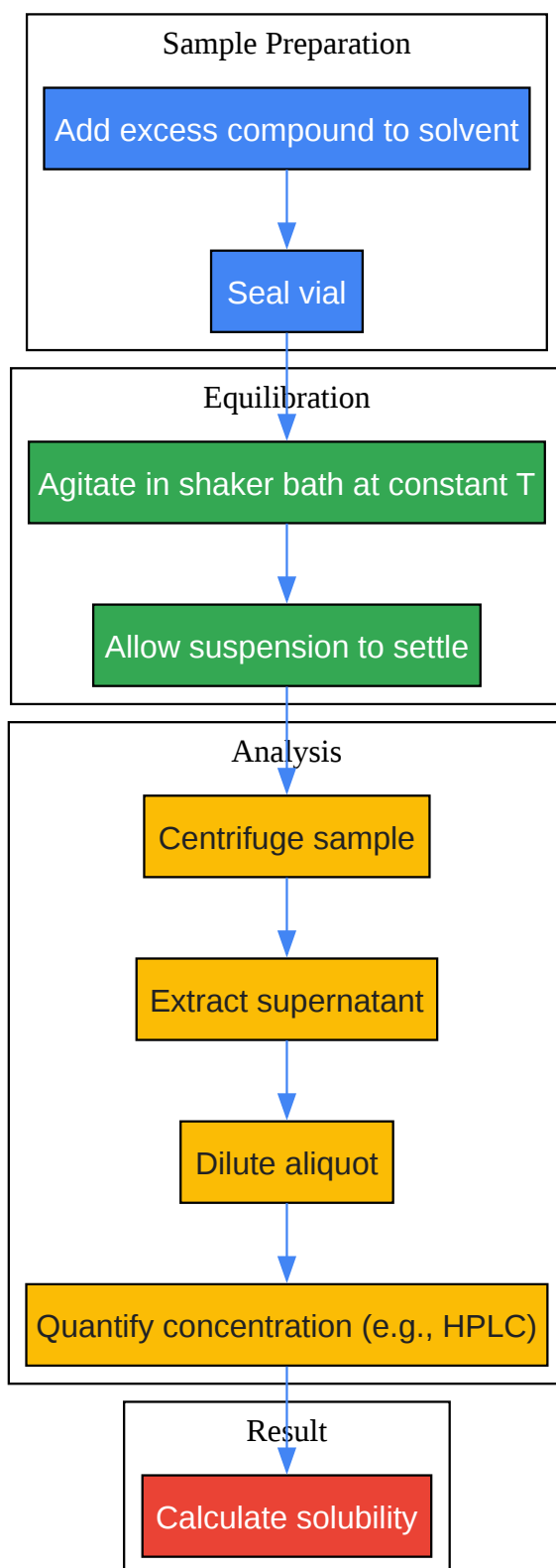
Procedure:

- Add an excess amount of **Ethyl 2-(3-ethoxyoxan-4-yl)acetate** to a vial containing a known volume of the selected solvent.
- Seal the vial to prevent solvent evaporation.
- Place the vial in a thermostatically controlled shaker bath set to a specific temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient time (typically 24-72 hours) to ensure equilibrium is reached.
- After the equilibration period, cease agitation and allow the suspension to settle.
- Centrifuge the sample to separate the undissolved solid from the saturated solution.
- Carefully extract an aliquot of the clear supernatant.
- Dilute the aliquot with a known volume of an appropriate solvent.
- Quantify the concentration of **Ethyl 2-(3-ethoxyoxan-4-yl)acetate** in the diluted sample using a calibrated analytical method such as HPLC.
- Calculate the solubility of the compound in the original solvent, expressed in units such as mg/mL or mol/L.

This generalized protocol can serve as a starting point for the experimental determination of the solubility of **Ethyl 2-(3-ethoxyoxan-4-yl)acetate**.

Visualizations

As no experimental workflows or biological pathways involving **Ethyl 2-(3-ethoxyoxan-4-yl)acetate** are documented in the literature, diagrams for these aspects cannot be created. However, a logical workflow for the generalized solubility determination protocol described above is presented.



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Caption: Generalized workflow for solubility determination.

Conclusion and Future Directions

There is a notable lack of publicly available information on the solubility and other physicochemical properties of **Ethyl 2-(3-ethoxyoxan-4-yl)acetate**. For researchers and drug development professionals interested in this compound, it will be necessary to perform de novo experimental characterization. The generalized protocol and workflow provided in this document offer a standard methodology for determining the solubility of this and other novel chemical entities. Further research to characterize its full physicochemical profile would be a valuable contribution to the scientific community.

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